

AChE-IN-40 CAS number and commercial suppliers

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Compound of Interest

Compound Name: AChE-IN-40

Cat. No.: B12385663

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Technical Dossier: AChE-IN-40

CAS Number: 212569-40-9

For Researchers, Scientists, and Drug Development Professionals

Introduction

AChE-IN-40 is a potent and selective inhibitor of Acetylcholinesterase (AChE), the primary enzyme responsible for the hydrolysis of the neurotransmitter acetylcholine in the synaptic cleft. By inhibiting AChE, **AChE-IN-40** effectively increases the concentration and duration of action of acetylcholine, a mechanism of significant therapeutic interest, particularly in the context of neurodegenerative diseases such as Alzheimer's disease, where cholinergic deficits are a well-established hallmark. This technical guide provides a comprehensive overview of the available data on **AChE-IN-40**, including its chemical properties, commercial availability, and relevant biological data to support its application in research and drug development.

Chemical Properties and Commercial Availability

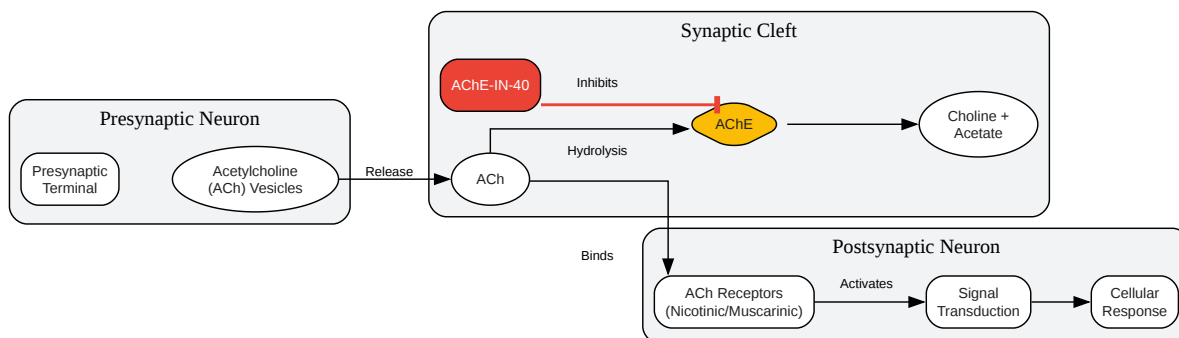
A summary of the key chemical identifiers and properties for **AChE-IN-40** is presented in the table below. This information is crucial for the accurate identification, handling, and use of the compound in a laboratory setting.

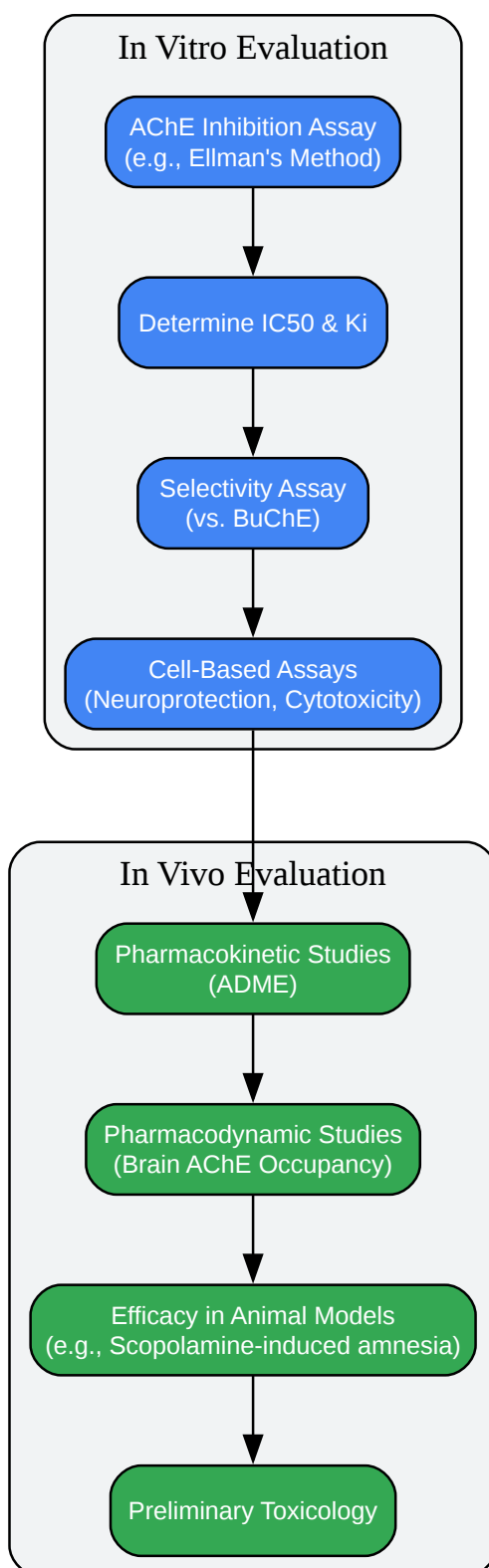
Property	Value
CAS Number	212569-40-9
Molecular Formula	C ₂₁ H ₂₆ N ₂ O ₅
Molecular Weight	386.44 g/mol
Commercial Suppliers	MedChemExpress (MCE)

Mechanism of Action and Signaling Pathway

AChE-IN-40 exerts its biological effects by inhibiting the enzymatic activity of acetylcholinesterase. This inhibition leads to an accumulation of acetylcholine in the synaptic cleft, thereby enhancing cholinergic neurotransmission. The increased availability of acetylcholine allows for greater activation of both nicotinic and muscarinic acetylcholine receptors on postsynaptic neurons. This enhanced signaling is thought to underlie the potential cognitive-enhancing effects of AChE inhibitors.

The general signaling pathway of acetylcholine and the point of intervention for an AChE inhibitor like **AChE-IN-40** is depicted in the following diagram.





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